

# Application Notes: Formulation of Solvent-Based Inks with Pigment Red 48:1

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## Compound of Interest

Compound Name: Pigment Red 48:1

Cat. No.: B3357847

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## Introduction

**Pigment Red 48:1** (C.I. 15865:1) is a monoazo calcium salt lake organic pigment that provides a bright, yellowish-red shade.<sup>[1]</sup> Its strong tinting strength, good dispersibility, and cost-effectiveness make it a popular choice for solvent-based printing inks, particularly for gravure and flexographic applications on packaging and decorative prints.<sup>[1]</sup> These notes provide a comprehensive guide for researchers and formulators on the selection of components and protocols for developing solvent-based inks using **Pigment Red 48:1**.

Solvent-based inks are complex colloidal systems composed primarily of pigments, binders (resins), solvents, and additives.<sup>[2][3][4]</sup> The binder acts as the film-former, adhering the pigment to the substrate, while the solvent dissolves the binder and controls the ink's viscosity and drying rate.<sup>[2][5][6]</sup> Additives are used to modify various properties such as gloss, rub resistance, and flow.<sup>[2]</sup>

## Component Selection

The performance of a solvent-based ink is highly dependent on the careful selection and compatibility of its components.

### 1. Pigment: C.I. **Pigment Red 48:1**

**Pigment Red 48:1** is characterized by its vibrant color, good solvent resistance, and moderate lightfastness, making it suitable for a wide range of indoor and packaging applications.<sup>[1][7][8]</sup>

However, it exhibits poor resistance to soap and alkali.[7][8]

Table 1: Typical Properties of **Pigment Red 48:1**

Property	Value	Source(s)
<b>C.I. Name</b>	<b>Pigment Red 48:1</b>	<b>[9]</b>
C.I. Number	15865:1	[9][10]
CAS Number	7585-41-3	[1][10]
Chemical Class	Monoazo Lake (Calcium Salt)	[1][9]
Appearance	Bright Yellowish-Red Powder	[1][10]
Density	1.5 - 1.8 g/cm <sup>3</sup>	[9][11]
Oil Absorption	30 - 55 g/100g	[10][11]
Heat Resistance	180 - 210 °C	[10][11][12]
Light Fastness (BWS)	4 - 6	[1][7][10][11]
Water Resistance	4 - 5	[7][11]
Acid Resistance	3 - 4	[7][10][11][12]

| Alkali Resistance | 3 - 5 [7][10][11][12] |

## 2. Binders / Resins

The binder, or resin, is a critical component that forms the ink film, encapsulates the pigment, and provides adhesion to the substrate.[5][13] The choice of binder affects gloss, durability, flexibility, and resistance properties.[5][14] For solvent-based inks, common binders include nitrocellulose, polyamides, polyurethanes, and modified cellulose like ethyl cellulose.[5][8][14][15]

Table 2: Common Binders for Solvent-Based Inks

Binder Type	Key Properties	Typical Applications
Nitrocellulose (NC)	<b>Fast solvent release, good hardness, economical.</b>	<b>General purpose gravure and flexo inks.[16]</b>
Polyamide (PA)	Excellent adhesion to films, good gloss and flexibility.	Surface printing on polyolefin films.[8]
Polyurethane (PU)	High durability, flexibility, and chemical resistance.	Lamination inks, high-performance applications.[8]

| Ethyl Cellulose | Good solubility, forms strong films, compatible with many resins.[17] | Used as a primary binder or modifier to control rheology.[17] |

### 3. Solvents

Solvents dissolve the binder and other soluble components, creating a fluid vehicle to transfer the pigment.[2] The solvent system dictates the ink's viscosity, drying speed, and compatibility with printing plates and substrates.[3][18] A blend of solvents is often used to achieve optimal performance.

Table 3: Common Solvents for Gravure and Flexo Inks

Solvent	Chemical Class	Evaporation Rate (n-BuAc=100)	Notes
Ethanol	Alcohol	180	Fast evaporating, common in flexo inks.
Ethyl Acetate	Ester	430	Fast evaporating, strong solvent for many resins.
n-Propyl Acetate	Ester	275	Medium evaporator, good for gravure inks.
Isopropyl Acetate	Ester	350	Medium-fast evaporator.
Methyl Ethyl Ketone (MEK)	Ketone	380	Strong, fast-evaporating solvent. [19]

| Toluene | Aromatic Hydrocarbon | 200 | Good solvency, use is declining due to regulations. |

#### 4. Additives

Additives are used in small quantities to enhance specific ink properties.[2]

- Dispersants: Aid in the wetting and stabilization of pigment particles to prevent agglomeration.[2]
- Waxes (PE, PP): Improve rub resistance and slip.[15]
- Plasticizers: Increase the flexibility of the dried ink film.
- Rheology Modifiers: Control viscosity and flow characteristics.[20]

## Experimental Protocols

Protocol 1: Preparation of a Pigment Concentrate (Mill Base)

This protocol describes the dispersion of **Pigment Red 48:1** into a binder solution to create a concentrated pigment paste.

Objective: To achieve a fine and stable dispersion of pigment particles.

Equipment:

- High-speed disperser (e.g., Cowles dissolver)
- Horizontal bead mill or ball mill
- Hegman gauge (fineness of grind gauge)
- Analytical balance

Procedure:

- Binder Solution Preparation: In a suitable vessel, slowly add the binder resin (e.g., Polyamide) to the primary solvent (e.g., Ethanol/n-Propyl Acetate blend) under agitation. Continue mixing until the resin is completely dissolved.
- Premixing:
  - Charge the binder solution into the mixing vessel of the high-speed disperser.
  - While mixing at low speed, gradually add the dispersant, followed by the slow addition of **Pigment Red 48:1** powder.
  - Once all pigment is added, increase the disperser speed to 1500-2000 RPM and mix for 20-30 minutes to form a homogeneous pre-mix.
- Milling:
  - Transfer the pre-mix to the bead mill charged with appropriate grinding media (e.g., 1.0-1.5 mm zirconia beads).
  - Mill the paste at the manufacturer's recommended speed and flow rate.

- Periodically take a sample and measure the fineness of grind using a Hegman gauge.
- Continue milling until the desired grind (<10 µm) is achieved.
- Characterization: The resulting pigment concentrate is a stable, high-viscosity paste ready for the let-down stage.

#### Protocol 2: Ink Formulation (Let-Down) and Quality Control

This protocol describes the dilution of the pigment concentrate with additional binder solution and solvents to produce the final ink.

Objective: To produce a final ink meeting target specifications for viscosity, color, and strength.

#### Equipment:

- Laboratory mixer
- Viscometer (e.g., Zahn or Ford cup)
- Spectrophotometer
- Ink proofing system (e.g., K-Lox proofer or drawdown bar)

#### Procedure:

- Let-Down:
  - In a mixing vessel, combine the calculated amount of the pigment concentrate from Protocol 1 with the "let-down" portion of the binder solution.
  - Under gentle agitation, add the remaining solvents and any other additives (e.g., waxes, plasticizers).
  - Mix for 15-20 minutes until the ink is completely homogeneous.
- Quality Control Testing:

- Viscosity: Measure the efflux time using a Zahn or Ford cup. Adjust with the appropriate solvent blend until the target viscosity (e.g., 20-25 seconds for gravure) is reached.[20][21]
- Fineness of Grind: Confirm the grind is within specification using the Hegman gauge.[21]
- Color and Strength: Prepare a drawdown or proof of the ink on the target substrate alongside a standard. Visually and instrumentally (using a spectrophotometer) compare the color (Lab\* values) and strength.[21]
- Adhesion: Perform a tape test on the dried ink film to ensure proper adhesion to the substrate.

## Example Starting Point Formulation

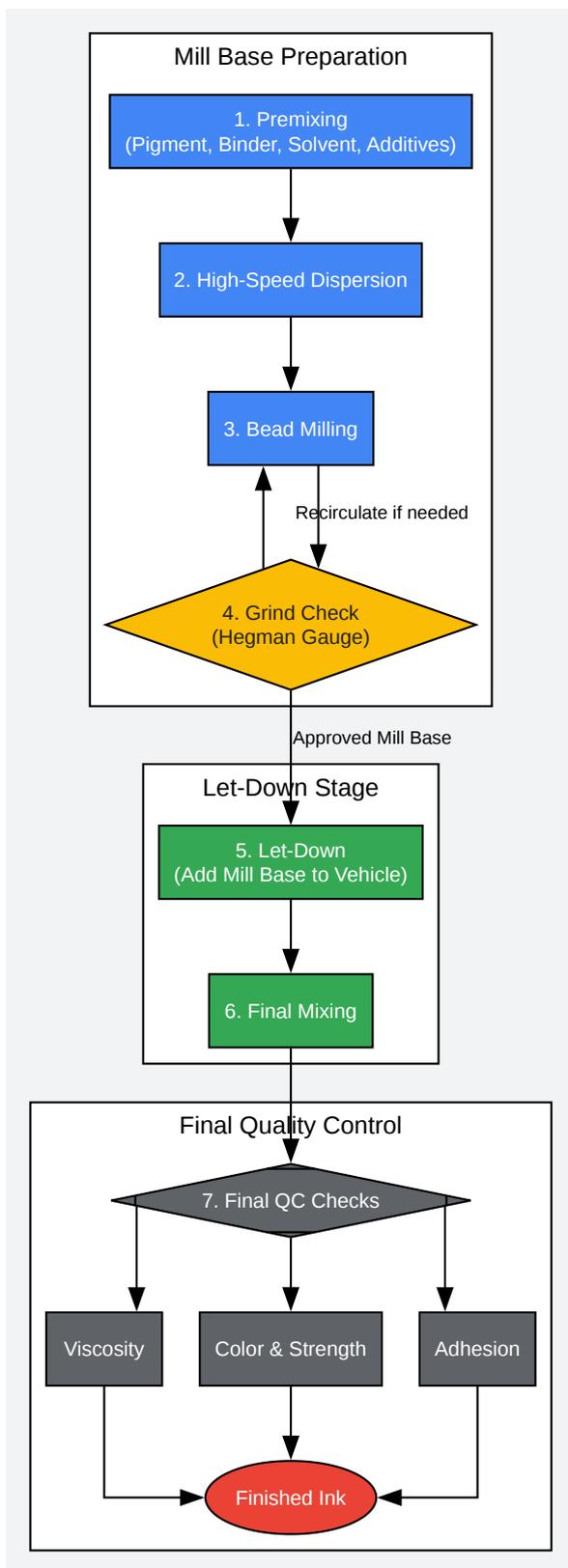
This table provides a starting point formulation for a polyamide-based solvent ink for surface printing applications. Adjustments will be necessary based on the specific raw materials and performance requirements.

Table 4: Example Formulation for a Polyamide-Based Red Ink

Component	Function	Weight (%)
Mill Base		
Pigment Red 48:1	Colorant	15.0
Polyamide Resin	Binder	12.0
Dispersant	Additive	1.5
Ethanol	Solvent	15.0
n-Propyl Acetate	Solvent	10.0
Let-Down		
Polyamide Resin	Binder	10.0
PE Wax Compound	Additive	2.5
Ethanol	Solvent	24.0
n-Propyl Acetate	Solvent	10.0

| Total | | 100.0 |

## Visualizations



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Caption: Workflow for solvent-based ink manufacturing.

Caption: Component interactions in a liquid solvent-based ink.

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